

# A Comprehensive Safety and Handling Guide for 2-(Benzoyloxy)-2-methylpropanoic Acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-(Benzoyloxy)-2-methylpropanoic acid

Cat. No.: B1590656

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Section 1: Chemical and Physical Properties

**2-(Benzoyloxy)-2-methylpropanoic acid** is a solid, white to yellow powder or crystal. A clear understanding of its fundamental properties is the first step in a robust safety assessment.

| Property            | Value  | Source              |
|---------------------|--|---------------------|
| Molecular Formula   | C <sub>11</sub> H <sub>12</sub> O <sub>4</sub> | --INVALID-LINK--[1] |
| Molecular Weight    | 208.21 g/mol                                   | --INVALID-LINK--[1] |
| Physical Form       | Solid  | --INVALID-LINK--    |
| Purity              | Typically ≥97%                                 | --INVALID-LINK--    |
| Storage Temperature | Room Temperature                               | --INVALID-LINK--    |

## Section 2: Hazard Identification and Classification

**2-(Benzoyloxy)-2-methylpropanoic acid** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with ingestion, skin and eye contact, and inhalation.

GHS Pictogram:

 alt text

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[2][3]
- H315: Causes skin irritation.[2][3][4]
- H318/H319: Causes serious eye damage/irritation.[2][3][4][5]
- H335: May cause respiratory irritation.[2][3][4]

Potential Health Effects:

- Ingestion: Harmful if swallowed. Large doses may lead to sore throat, gastric pain, nausea, and vomiting.[3]
- Inhalation: May cause respiratory irritation, sore throat, and coughing.[3][4]
- Skin Contact: Causes skin irritation, which may manifest as redness, itching, scaling, or blistering.[3][4]
- Eye Contact: Causes serious eye damage or irritation, characterized by redness, pain, and watering.[3][4]

## Section 3: Toxicological Profile

While comprehensive toxicological data for **2-(Benzoyloxy)-2-methylpropanoic acid** is not extensively published, the hazard classifications suggest a profile of moderate acute toxicity and significant irritant properties.

- Acute Toxicity: Classified as Category 4 for acute oral toxicity.[3]
- Skin Corrosion/Irritation: Classified as Category 2, indicating it is a skin irritant.[3]

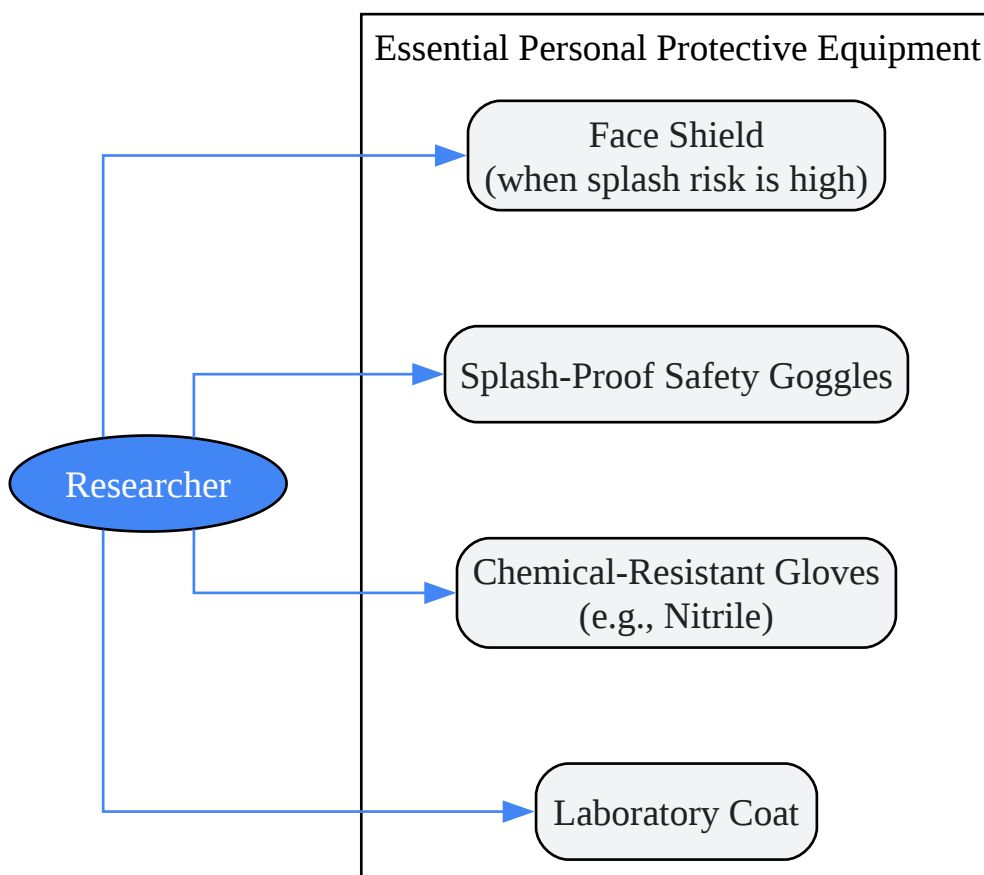
- Serious Eye Damage/Eye Irritation: Classified as Category 1 or 2, indicating a risk of serious eye damage or irritation.[3][5]
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: There is no data available to classify this compound for these long-term effects.[3]

## Section 4: Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when working with **2-(Benzoyloxy)-2-methylpropanoic acid**. The following procedures are designed to minimize exposure and ensure a safe laboratory environment.

### Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential.



[Click to download full resolution via product page](#)

Caption: Essential PPE for handling **2-(Benzoyloxy)-2-methylpropanoic acid**.

## Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area. Use of a chemical fume hood is strongly recommended to minimize inhalation exposure.[\[2\]](#)[\[6\]](#)
- Eyewash Stations and Safety Showers: Ensure that emergency eyewash stations and safety showers are readily accessible and in good working order.

## Handling Procedures

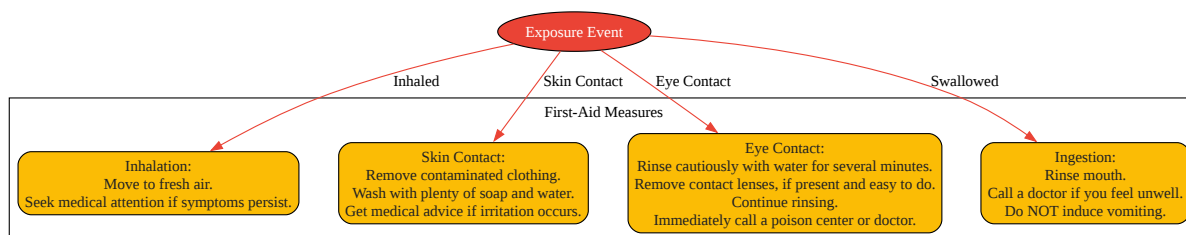
- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.[\[6\]](#)
- Prevent Contact: Avoid all direct contact with the skin, eyes, and clothing.[\[2\]](#)
- Hygiene Practices: Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in areas where the chemical is used.[\[2\]](#)[\[3\]](#)

## Storage Requirements

- Container: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[\[6\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[4\]](#)

## Section 5: Emergency and First-Aid Procedures

Rapid and appropriate response to an exposure is critical. The following workflow outlines the necessary steps.



[Click to download full resolution via product page](#)

Caption: First-aid workflow for exposure to **2-(Benzoyloxy)-2-methylpropanoic acid**.

#### Specific First-Aid Instructions:

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[6]
- Skin Contact: In case of skin contact, immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, consult a physician.[3]
- Eye Contact: In case of eye contact, rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
- Ingestion: If swallowed, rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3][6]

## Section 6: Spills and Disposal

### Accidental Release Measures

- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.

- Containment: Use personal protective equipment. Avoid dust formation. Sweep up and shovel the material. Do not let the product enter drains.[6]
- Disposal: Place the spilled material in a suitable, closed container for disposal.

## Waste Disposal

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not dispose of it with household waste. Contact a licensed professional waste disposal service.

## Section 7: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Hazardous Combustion Products: In case of fire, carbon oxides may be liberated.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-(Benzoyloxy)-2-methylpropanoic acid | C<sub>11</sub>H<sub>12</sub>O<sub>4</sub> | CID 13953342 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. assets.greenbook.net [assets.greenbook.net]
- 3. tsapps.nist.gov [tsapps.nist.gov]
- 4. aksci.com [aksci.com]
- 5. fishersci.com [fishersci.com]
- 6. capotchem.com [capotchem.com]

- To cite this document: BenchChem. [A Comprehensive Safety and Handling Guide for 2-(Benzoyloxy)-2-methylpropanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590656#2-benzoyloxy-2-methylpropanoic-acid-safety-data-sheet-sds-and-hazards]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)